

Personal protective equipment for handling [2-(4-Benzylpiperazin-1-yl)phenyl]methanol

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Compound of Interest

Compound Name: [2-(4-Benzylpiperazin-1-yl)phenyl]methanol

Cat. No.: B112375

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Essential Safety and Handling Guide for [2-(4-Benzylpiperazin-1-yl)phenyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling [2-(4-Benzylpiperazin-1-yl)phenyl]methanol (CAS No. 261178-24-9). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

[2-(4-Benzylpiperazin-1-yl)phenyl]methanol is classified with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

The GHS07 pictogram, indicating a health hazard, is associated with this compound.

A comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield may be necessary for splash-prone procedures.	Conforming to EN166 (EU) or NIOSH (US) standards. Protects against eye irritation from dust particles or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Impervious clothing, such as a lab coat or chemical-resistant suit.	Gloves must be inspected before use and replaced immediately if contaminated. Protective clothing prevents skin contact and irritation.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated and cannot be controlled at the source.	Work should ideally be conducted in a chemical fume hood to minimize inhalation exposure.
Hand Protection	Wear appropriate chemical-resistant gloves.	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product.

Safe Handling and Storage

Operational Plan: Step-by-Step Handling Protocol

- Preparation:

- Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.
- Confirm the accessibility of an eyewash station and safety shower.
- Assemble all necessary PPE and ensure it is in good condition.
- Have spill containment materials readily available.
- Handling the Compound:
 - Wear all required PPE before handling the chemical.
 - Avoid direct contact with skin, eyes, and clothing.
 - Minimize dust generation when handling the solid form. Use appropriate tools (e.g., spatulas) for transferring the substance.
 - Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Properly remove and dispose of contaminated PPE.
 - Wash hands thoroughly with soap and water after completing work.

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated area.^{[1][2]}
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

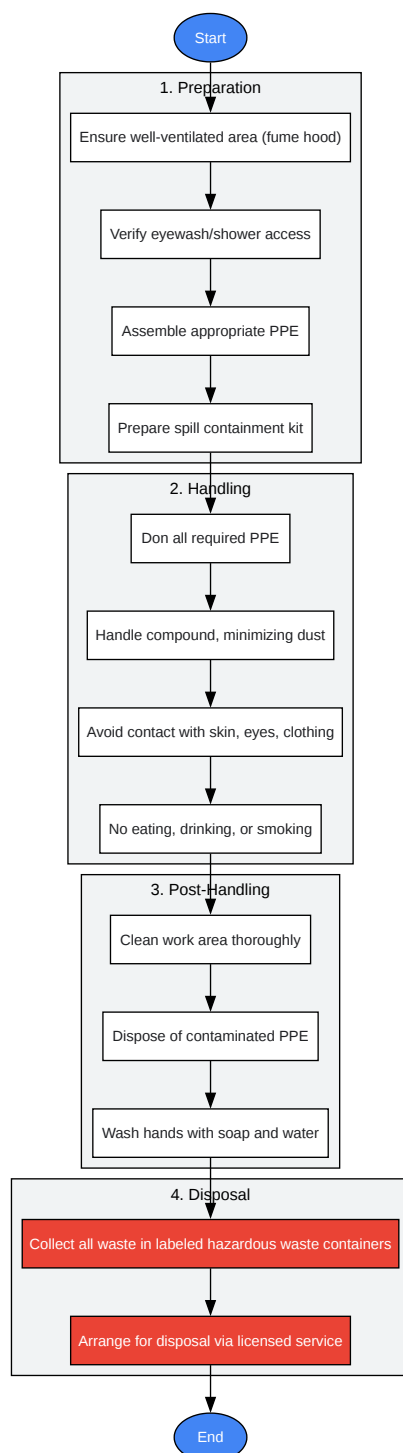
All waste containing **[2-(4-Benzylpiperazin-1-yl)phenyl]methanol** must be treated as hazardous chemical waste.

- Solid Waste: Collect the compound and any contaminated disposable materials (e.g., weighing paper, gloves) in a designated, labeled, and sealed container for hazardous waste.
- Liquid Waste (Solutions): Collect solutions in a compatible, labeled, and sealed container for hazardous liquid waste. Do not dispose of down the drain.
- Empty Containers: Triple rinse empty containers with an appropriate solvent. The rinsate should be collected and disposed of as hazardous liquid waste.

All chemical waste must be disposed of through a licensed hazardous waste management company, in accordance with local, state, and federal regulations.

Visual Safety Workflow

The following diagram illustrates the essential workflow for safely handling **[2-(4-Benzylpiperazin-1-yl)phenyl]methanol**.



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Safe Handling Workflow for [2-(4-Benzylpiperazin-1-yl)phenyl]methanol

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